

Methyl 6-(hydroxymethyl)picolinate: A Technical Guide to Structural Elucidation and Chemical Properties

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Compound of Interest

Compound Name: Methyl 6-(hydroxymethyl)picolinate

Cat. No.: B042678

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December 23, 2025

Abstract

This technical guide provides a comprehensive overview of the structural elucidation, chemical formula, and synthetic methodology for **methyl 6-(hydroxymethyl)picolinate**. The document details its key physicochemical properties and provides a protocol for its synthesis. While specific experimental spectroscopic data for this compound is not readily available in public databases, this guide outlines the expected analytical characterization techniques, including Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS). Furthermore, given the structural similarity to picolinic acid, a potential biological signaling pathway is proposed to guide future research into its pharmacological activities. All quantitative data is summarized in structured tables, and key processes are visualized using diagrams.

Chemical Identity and Formula

Methyl 6-(hydroxymethyl)picolinate is a pyridine derivative characterized by a methyl ester at the C2 position and a hydroxymethyl group at the C6 position.

Chemical Structure

Caption: Chemical structure of **methyl 6-(hydroxymethyl)picolinate**.

Molecular Formula and Properties

The chemical and physical properties of **methyl 6-(hydroxymethyl)picolinate** are summarized in the table below.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)

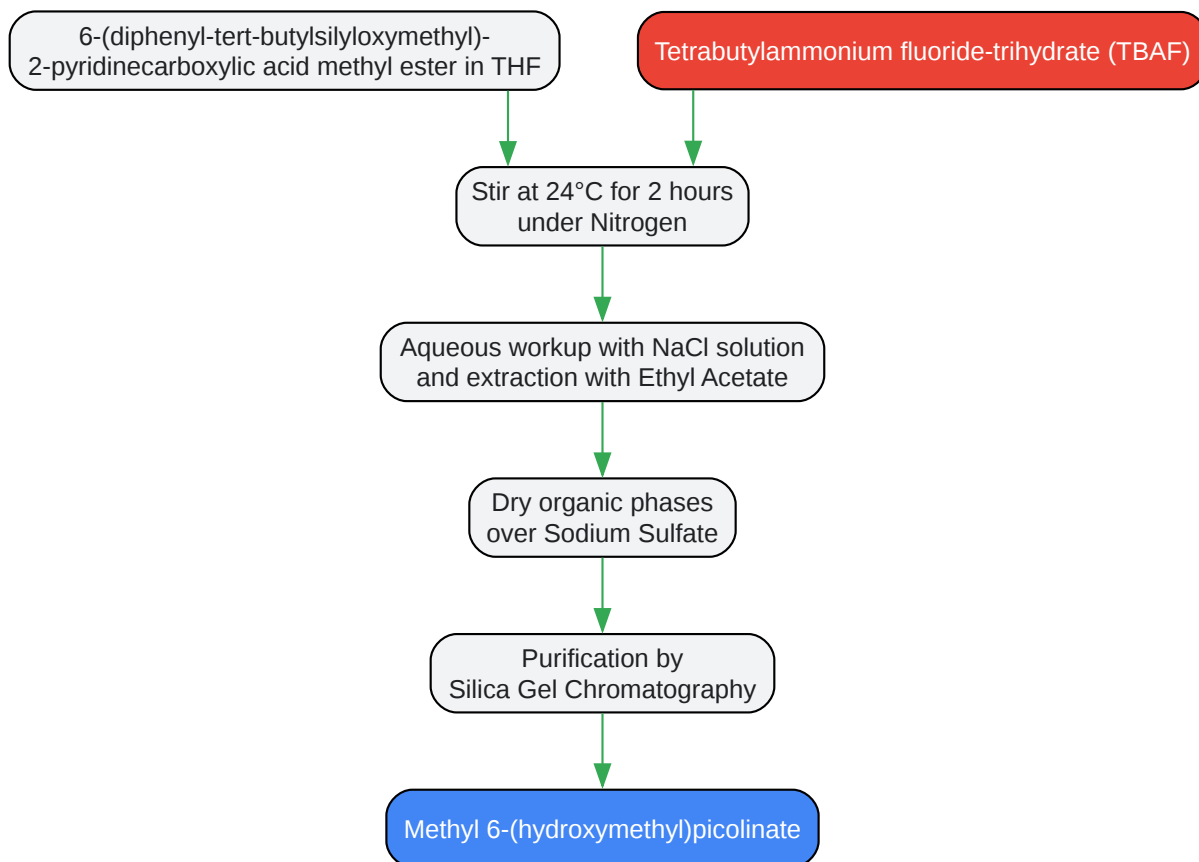
Property	Value	Source(s)
Molecular Formula	C ₈ H ₉ NO ₃	[1] [2]
Molecular Weight	167.16 g/mol	[1] [2]
IUPAC Name	methyl 6-(hydroxymethyl)pyridine-2-carboxylate	[1]
CAS Number	39977-44-1	[1] [2] [3]
Appearance	Solid	[8]
Purity	Typically ≥95%	[5] [8]
Monoisotopic Mass	167.058243149 Da	[1]

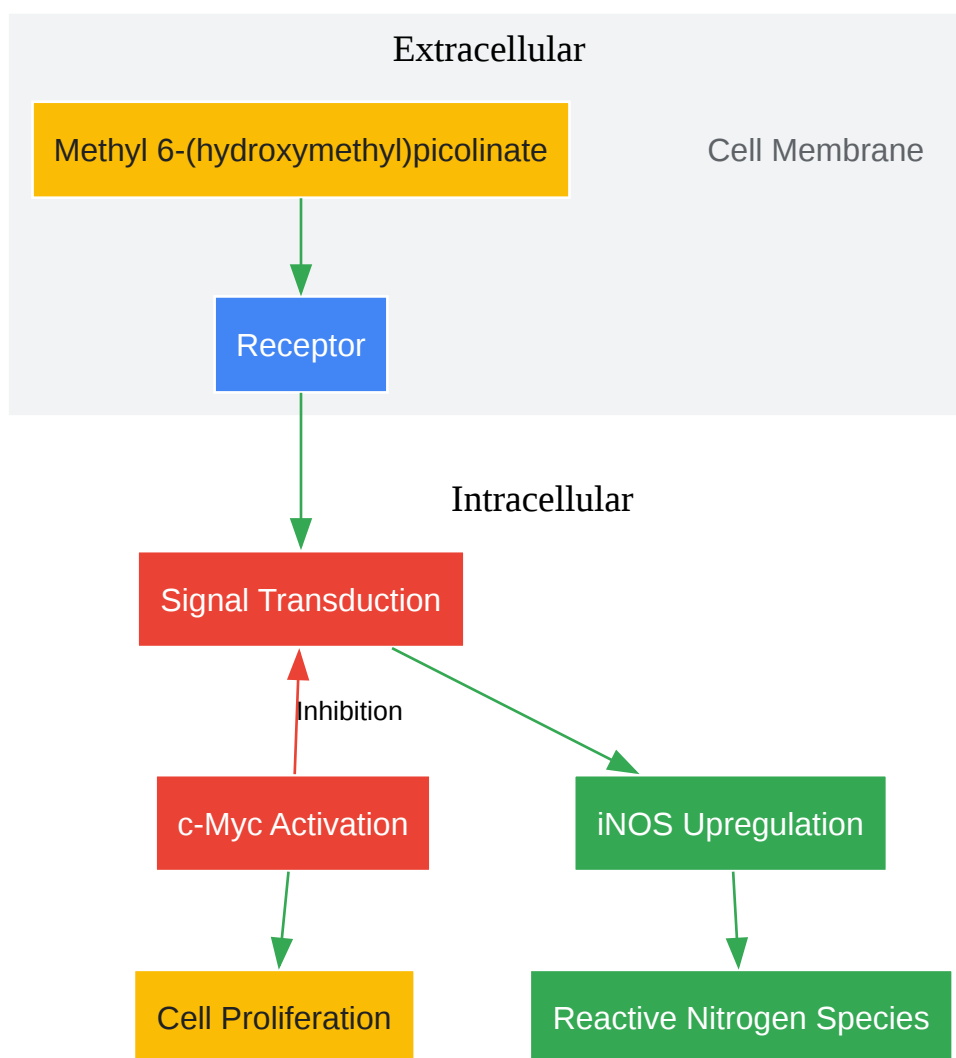
Experimental Protocols

Synthesis of Methyl 6-(hydroxymethyl)picolinate

A common synthetic route involves the deprotection of a silyl-protected precursor. The following protocol is adapted from established literature procedures.

Experimental Workflow for Synthesis





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References

- 1. Methyl 6-(hydroxymethyl)picolinate | C₈H₉NO₃ | CID 11513809 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 2. scbt.com [scbt.com]
- 3. 39977-44-1 Cas No. | Methyl 6-(hydroxymethyl)picolinate | Apollo [store.apolloscientific.co.uk]
- 4. 39977-44-1|Methyl 6-(hydroxymethyl)picolinate|BLD Pharm [bldpharm.com]
- 5. CAS 39977-44-1 | 4H23-1-HN | MDL MFCD03840850 | Methyl 6-(hydroxymethyl)picolinate | SynQuest Laboratories [synquestlabs.com]
- 6. sigmaaldrich.com [sigmaaldrich.com]
- 7. 39977-44-1 | Methyl 6-hydroxymethyl-2-pyridine carboxylic acid - Aromsyn Co.,Ltd. [aromsyn.com]
- 8. Methyl 6-(hydroxymethyl)pyridine-2-carboxylate, 95%, Thermo Scientific Chemicals | Thermo Fisher Scientific India Pvt. Ltd. | Mumbai | ePharmaLeads [chembeez.com]
- 9. Methyl 6-(hydroxymethyl)picolinate | 39977-44-1 [sigmaaldrich.com]
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